

Cyclopropylmethanol: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Cyclopropylmethanol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **cyclopropylmethanol** in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and organic synthesis, offering available solubility data, detailed experimental protocols for solubility determination, and insights into the role of the cyclopropyl motif in biological signaling pathways.

Introduction to Cyclopropylmethanol

Cyclopropylmethanol (C₄H₈O) is a cyclic primary alcohol that has garnered significant interest in the fields of organic synthesis and medicinal chemistry.^[1] Its unique strained three-membered ring structure imparts distinct chemical properties, making it a valuable building block for the synthesis of a wide range of molecules, including pharmaceuticals and agrochemicals.^[1] The cyclopropyl group can enhance metabolic stability, improve potency, and influence the conformational rigidity of drug candidates, making **cyclopropylmethanol** a key intermediate in the development of novel therapeutics.^{[2][3]}

Solubility of Cyclopropylmethanol: A Qualitative Overview

While comprehensive quantitative solubility data for **cyclopropylmethanol** across a wide array of organic solvents is not readily available in published literature, qualitative assessments indicate its miscibility with several common solvents. This miscibility is largely attributed to the presence of the hydroxyl (-OH) group, which can participate in hydrogen bonding with polar solvents.

The following table summarizes the available qualitative solubility information for **cyclopropylmethanol**. "Miscible" indicates that the two liquids form a homogeneous solution in all proportions.

Solvent	Qualitative Solubility
Water	Soluble/Miscible[1][4][5]
Ethanol	Soluble/Miscible[1]
Diethyl Ether	Soluble/Miscible[1]
Chloroform	Soluble[4]
Ethyl Acetate	Soluble[4]
Acetone	Soluble
Methanol	Soluble
n-Butanol	Soluble
Cyclohexane	Soluble
Toluene	Soluble
Heptane	Soluble
Xylene	Soluble
Tetrahydrofuran (THF)	Soluble

Experimental Protocol for Determining Solubility and Miscibility

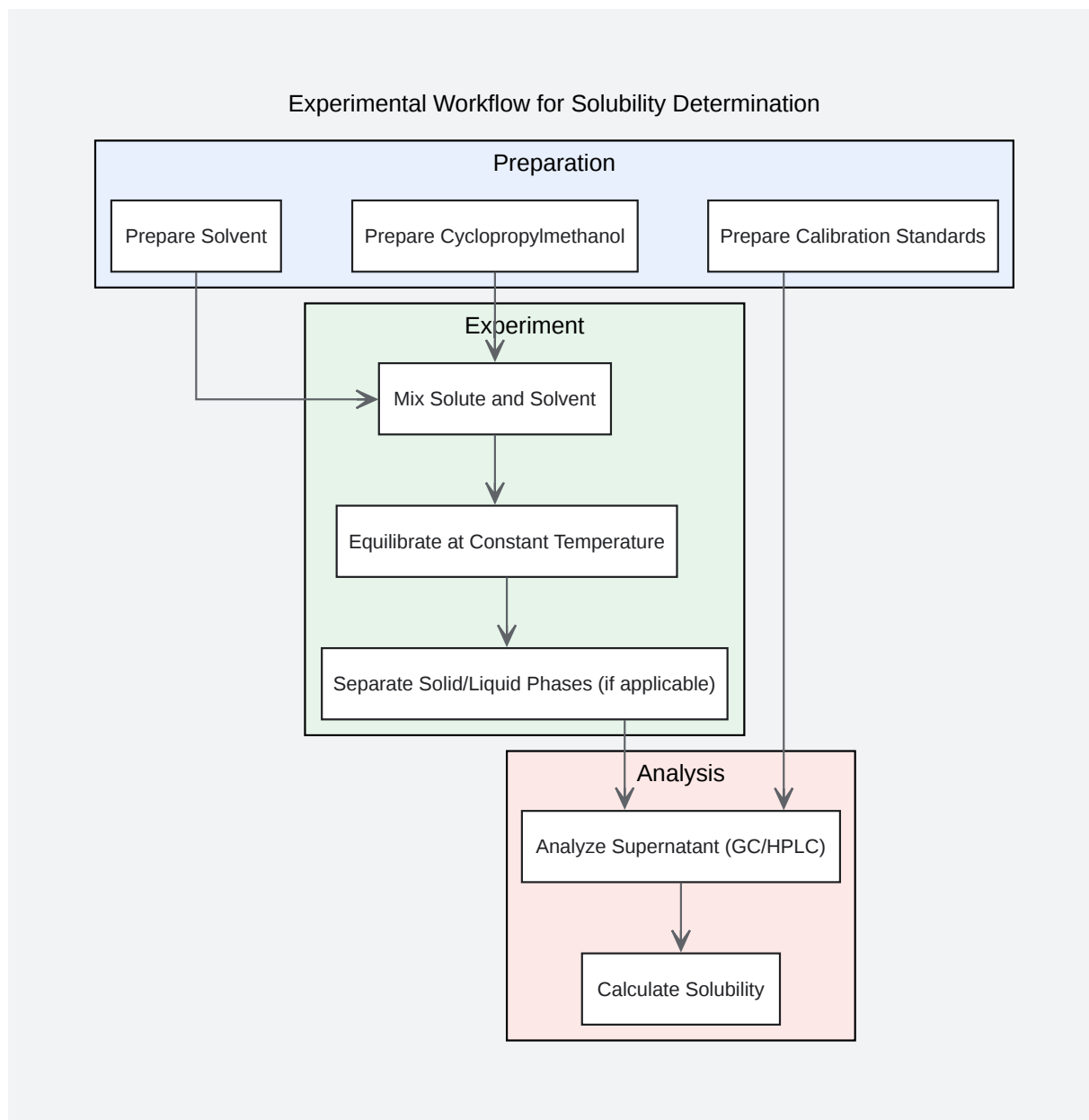
The following protocol outlines a detailed methodology for the quantitative determination of the solubility of **cyclopropylmethanol** in various organic solvents. This protocol can be adapted for both determining the concentration of a saturated solution and for assessing miscibility.

Materials and Equipment

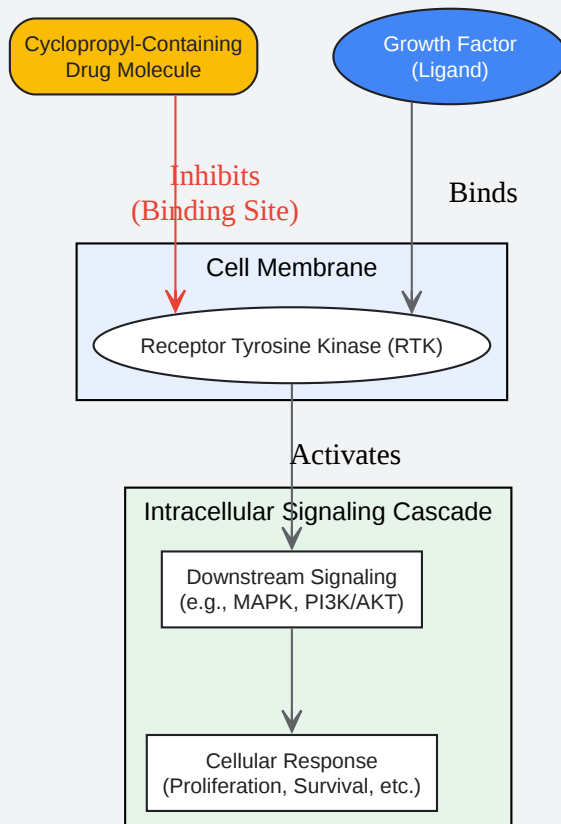
- **Cyclopropylmethanol** (high purity, >99%)
- Organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Thermostatically controlled shaker or water bath
- Gas chromatograph (GC) with a Flame Ionization Detector (FID) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector
- Syringes and vials for sample analysis
- Centrifuge (optional)

Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **cyclopropylmethanol**.



Generalized Role of a Cyclopropyl-Containing Drug in a Receptor Tyrosine Kinase Pathway



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